

chlorobutanol synthesis from chloroform and acetone

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chlorobutanol

CAS No.: 1320-66-7

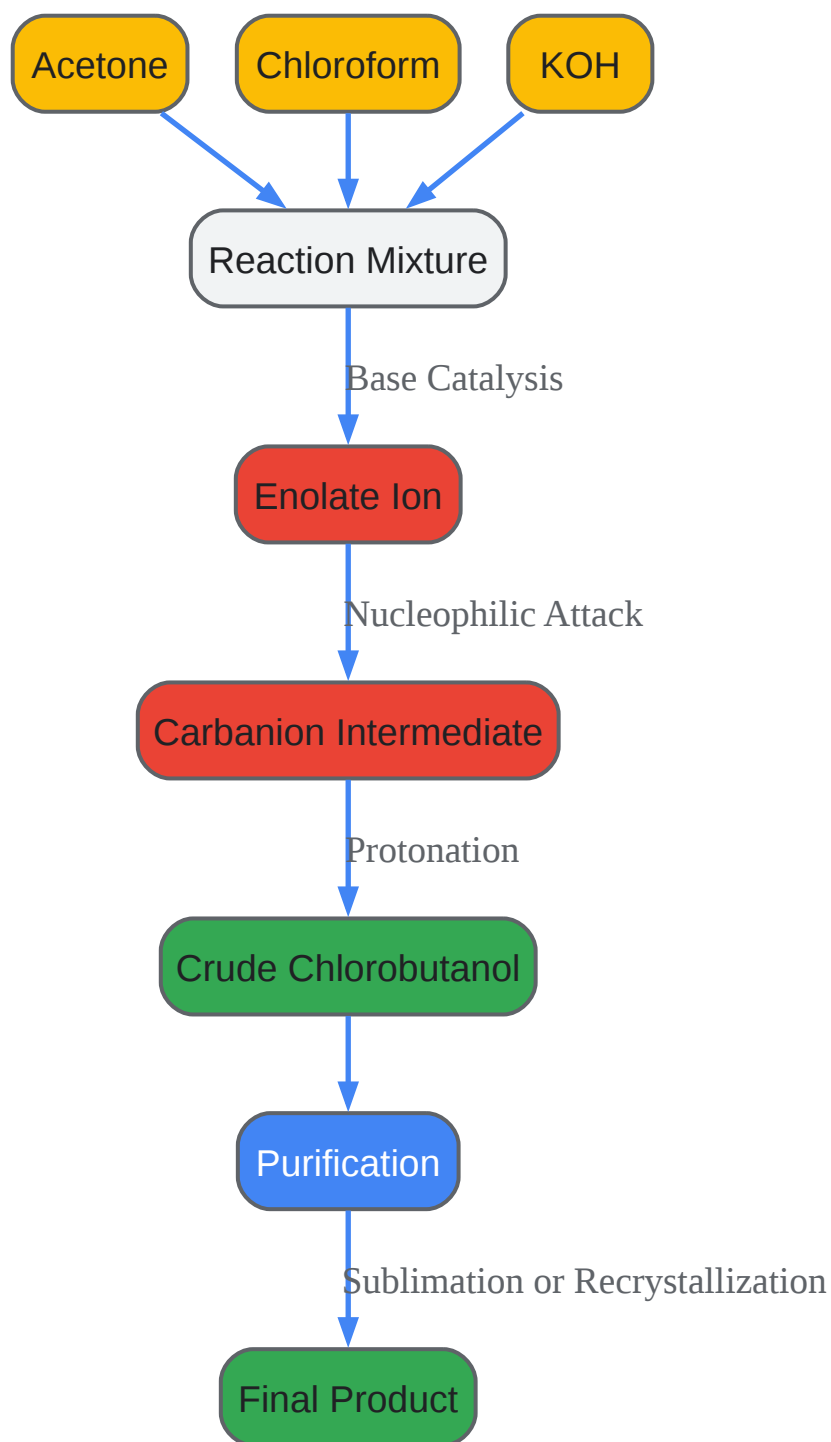
Cat. No.: S1505353

[Get Quote](#)

Chemical Reaction and Mechanism

The synthesis of **chlorobutanol** is a **nucleophilic addition reaction** where acetone reacts with chloroform in the presence of a strong base, such as potassium hydroxide (KOH) or sodium hydroxide (NaOH) [1] [2] [3]. The base deprotonates acetone, forming an enolate ion that attacks the electrophilic carbon in chloroform.

Here is a workflow detailing the synthesis and purification process:



[Click to download full resolution via product page](#)

*Synthesis and purification workflow for **chlorobutanol**.*

Experimental Protocol

Here is a detailed methodology based on the technical descriptions found in the search results.

- **Step 1: Reaction Setup:** Combine approximately **9 parts acetone and 1 part chloroform** by volume in a reaction vessel [1]. Add a **small amount of potassium or sodium hydroxide** to act as a catalyst [1] [4] [3].
- **Step 2: Reaction Execution:** Maintain the reaction mixture at **low temperatures** (around or below 0°C) for an extended period, reported as **several hours** [1]. One study noted that using a distillation assembly improved the yield [4].
- **Step 3: Product Isolation:** After the reaction, pour the mixture into **ice-cold water** to precipitate the crude **chlorobutanol** product [1].

Purification and Quality Control

The crude product requires purification, for which sublimation is a highly effective method [1].

- **Sublimation:** Place the dried crude product in a beaker and heat it. The **chlorobutanol** will vaporize and re-deposit as fine crystals on a cooled surface (like the underside of a flask filled with ice-water) [1].
- **Alternative Method:** Recrystallization from solvents like **acetone or methanol** is also possible, though care must be taken as **chlorobutanol** can sublime during this process [1].

After purification, the product should be controlled against pharmacopoeia standards. One study reported a melting point of **78 °C** and a purity of **98.27%** [4]. The key physicochemical properties of **chlorobutanol** are summarized in the table below.

Property	Specification
Chemical Formula	C ₄ H ₇ Cl ₃ O [3]
Molar Mass	177.45 g·mol ⁻¹ [3]
Appearance	White, waxy, or fine crystalline solid [1] [3]
Odor	Strong, camphor-like [1] [3]
Melting Point	95–99 °C [1] [3]
Boiling Point	167 °C [1] [3]

Property	Specification
Solubility in Water	Slightly soluble [1] [3]
Solubility in Acetone	Soluble [1] [3]

Handling and Safety

Chlorobutanol requires careful handling due to its associated hazards [1] [5] [3].

- **Health Hazards:** It is toxic to the liver, a skin irritant, and a **severe eye irritant** [3]. Ingestion leads to sedative and hypnotic effects, and prolonged vapor exposure can cause headaches and drowsiness [1].
- **Safe Storage:** **Chlorobutanol** is volatile and tends to sublime at room temperature. Store it in a **sealed container** to prevent loss and contamination [1].
- **Waste Disposal:** For disposal, **chlorobutanol** can be reduced to butanol with a reducing agent and then incinerated [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Chlorobutanol - Sciencemadness Wiki [sciencemadness.org]
2. Chlorobutanol in Synthesis: A Look at the Chemical ... [nbinno.com]
3. Chlorobutanol [en.wikipedia.org]
4. Optimization of Synthesis Method and Quality Control of an ... [tpcj.org]
5. Chlorobutanol: Uses, Interactions, Mechanism of Action [go.drugbank.com]

To cite this document: Smolecule. [chlorobutanol synthesis from chloroform and acetone]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1505353#chlorobutanol-]

synthesis-from-chloroform-and-acetone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com